

Butyl 2-nitropropanoate: A Technical Overview of a Novel Compound

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Compound of Interest

Compound Name: Butyl 2-nitropropanoate

Cat. No.: B15422456

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For the attention of Researchers, Scientists, and Drug Development Professionals.

This technical guide addresses the discovery and history of **Butyl 2-nitropropanoate**. Extensive searches of chemical literature and databases indicate that **Butyl 2-nitropropanoate** is a novel compound with no documented history of synthesis or discovery. This document, therefore, presents a hypothetical pathway for its synthesis based on established chemical principles and provides predicted physicochemical properties derived from analogous compounds.

Hypothetical Synthesis

The most probable synthetic route to **Butyl 2-nitropropanoate** is via a Fischer-Speier esterification of 2-nitropropanoic acid with n-butanol, catalyzed by a strong acid such as sulfuric acid.

Experimental Protocol:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a Dean-Stark apparatus, combine 2-nitropropanoic acid (1.0 eq) and n-butanol (3.0 eq).
- **Catalyst Addition:** Slowly add concentrated sulfuric acid (0.1 eq) to the reaction mixture while stirring.
- **Reflux:** Heat the mixture to reflux. The progress of the reaction can be monitored by observing the collection of water in the Dean-Stark trap.

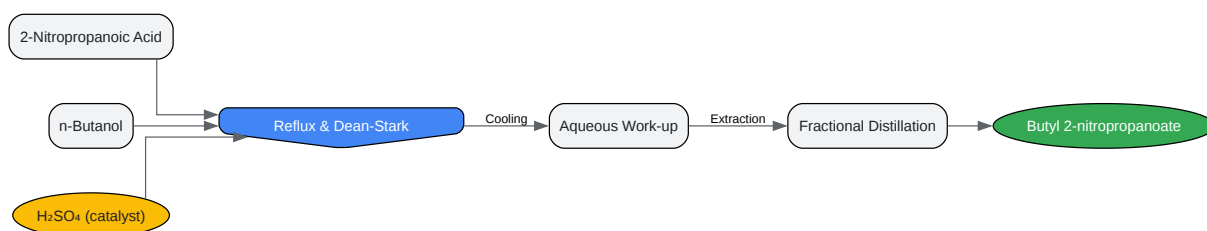
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Dilute the mixture with diethyl ether and wash sequentially with saturated sodium bicarbonate solution and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by fractional distillation to yield **Butyl 2-nitropropanoate**.

Predicted Physicochemical Properties

The following table summarizes the predicted properties of **Butyl 2-nitropropanoate**, extrapolated from data for structurally similar compounds.

Property	Predicted Value
Molecular Formula	<chem>CCCC(=O)OCC[N+](=O)[O-]</chem>
Molecular Weight	161.18 g/mol
Appearance	Colorless to pale yellow liquid
Boiling Point	Estimated 180-190 °C at atmospheric pressure
Solubility	Sparingly soluble in water; soluble in organic solvents

Synthesis Workflow



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Caption: Hypothetical synthesis workflow for **Butyl 2-nitropropanoate**.

Biological Activity and Signaling Pathways

There is no information available in the scientific literature regarding the biological activity or potential signaling pathways of **Butyl 2-nitropropanoate**. As a novel compound, its pharmacological profile remains to be investigated.

Conclusion

While the discovery and history of **Butyl 2-nitropropanoate** are not documented, this guide provides a foundational framework for its potential synthesis and characterization. The provided hypothetical experimental protocol and predicted properties offer a starting point for researchers interested in exploring this novel chemical entity. Further experimental investigation is required to determine its actual properties and potential applications.

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